

Application Notes and Protocols for Thiamethoxam in Integrated Pest Management (IPM)

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Compound of Interest		
Compound Name:	Dicloromezotiaz	
Cat. No.:	B1473345	Get Quote

Disclaimer: The compound "**Dicloromezotiaz**" is not a recognized pesticide in publicly available scientific literature or regulatory databases. It is presumed to be a typographical error. This document provides detailed information on Thiamethoxam, a widely used neonicotinoid insecticide, as an illustrative example for application in Integrated Pest Management (IPM) programs.

Introduction to Thiamethoxam

Thiamethoxam is a second-generation neonicotinoid insecticide with broad-spectrum, systemic activity against a wide range of sucking and chewing insects.[1][2][3] As a systemic insecticide, it is rapidly absorbed by plants and transported throughout their tissues, including stems, leaves, roots, and even pollen.[1][3] This property makes it effective for controlling pests that feed on various parts of the plant and provides long-lasting protection. Thiamethoxam is utilized in various formulations, including liquid concentrates, granules, and seed treatments, and can be applied via foliar spray, soil drench, or as a seed dressing. It is a crucial tool in many IPM programs for managing pests in crops like cereals, cotton, fruits, and vegetables.

Mechanism of Action

Thiamethoxam acts on the central nervous system of insects. Its mode of action involves interfering with the nicotinic acetylcholine receptors (nAChRs).



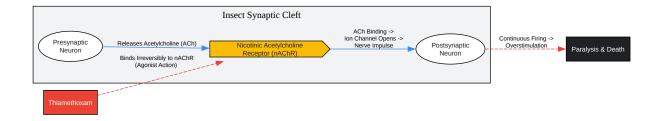




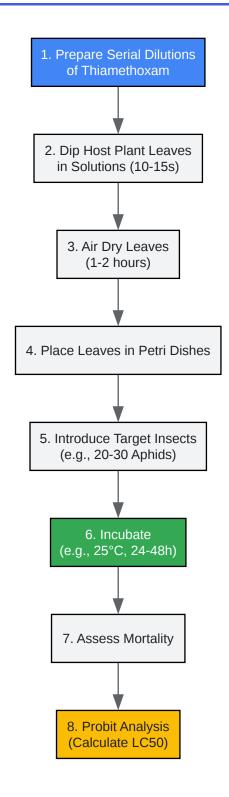
- Agonist Activity: Thiamethoxam functions as an agonist at the nAChRs, meaning it binds to these receptors and mimics the action of the neurotransmitter acetylcholine (ACh).
- Nerve Overstimulation: This binding causes an excessive and uncontrolled influx of ions into the nerve cells, leading to constant nerve stimulation.
- Paralysis and Death: The overstimulation of the nervous system results in symptoms such as twitching, convulsions, and ultimately, paralysis and death of the insect. This process can begin as quickly as 30 minutes after exposure.

The selective toxicity of thiamethoxam towards insects compared to mammals is attributed to the higher sensitivity of insect nAChRs.









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References

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